

comparative study of 2-Hydroxy-4-methylbenzaldehyde and its isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxy-4-methylbenzaldehyde

Cat. No.: B1293496

[Get Quote](#)

A Comparative Analysis of **2-Hydroxy-4-methylbenzaldehyde** and Its Positional Isomers for Researchers and Drug Development Professionals

This guide provides a detailed comparative study of **2-Hydroxy-4-methylbenzaldehyde** and its key positional isomers: 2-Hydroxy-3-methylbenzaldehyde, 2-Hydroxy-5-methylbenzaldehyde, 3-Hydroxy-4-methylbenzaldehyde, and 4-Hydroxy-3-methylbenzaldehyde. The comparison focuses on their physicochemical properties, synthesis methodologies, and biological activities to assist researchers, scientists, and drug development professionals in their work.

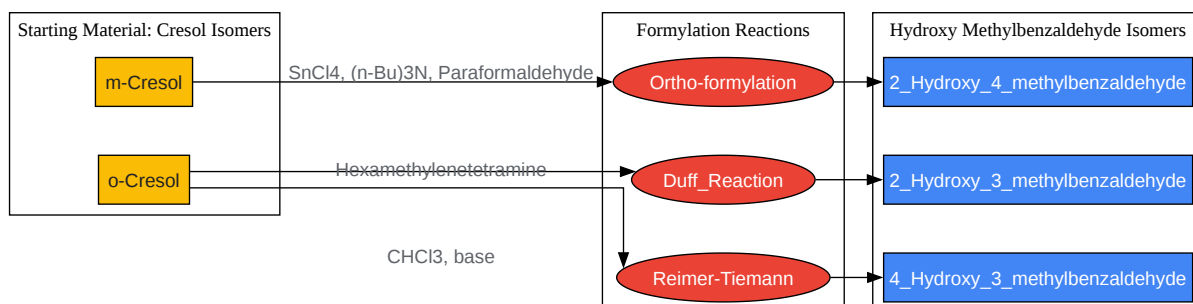
Physicochemical Properties

The positioning of the hydroxyl and methyl groups on the benzaldehyde ring significantly influences the physicochemical properties of these isomers. These differences can affect their reactivity, solubility, and interaction with biological targets. A summary of their key properties is presented below.

Property	2-Hydroxy-4-methylbenzaldehyde	2-Hydroxy-3-methylbenzaldehyde	2-Hydroxy-5-methylbenzaldehyde	3-Hydroxy-4-methylbenzaldehyde	4-Hydroxy-3-methylbenzaldehyde
CAS Number	698-27-1[1][2]	824-42-0[3]	613-84-3[4][5]	57295-30-4[6][7]	15174-69-3[8][9]
Molecular Formula	C ₈ H ₈ O ₂ [1][2]	C ₈ H ₈ O ₂ [10][11]	C ₈ H ₈ O ₂ [4][5]	C ₈ H ₈ O ₂ [12][13]	C ₈ H ₈ O ₂ [8][9]
Molar Mass	136.15 g/mol[1][2]	136.15 g/mol[11]	136.15 g/mol[4][5]	136.15 g/mol[13]	136.15 g/mol[8]
Appearance	Colorless to light straw crystals[14]	Clear pale yellow to orange liquid[10]	Solid[4]	Off-white to yellow solid[6]	Tan to brown crystalline powder[15]
Melting Point (°C)	58-61[16]	17[3][10]	55[4]	73-74[6]	118-120[8]
Boiling Point (°C)	219.5 - 223 @ 760 mmHg[1][14]	204 @ 730 mmHg[3][10]	217.5[4]	252.4 ± 20.0[6]	250 - 252 @ 760 mmHg[15]
Density (g/mL)	1.175 @ 25°C[1]	1.123 @ 25°C[3][10]	Not readily available	1.175 ± 0.06 (Predicted)[6]	1.115 (estimate)[8]
Solubility	Insoluble in water; soluble in organic solvents and oils[14][16]	Insoluble in water; soluble in alcohol and ether[10]	Not readily available	Not readily available	Not readily available

Synthesis and Reactivity

The synthesis of these isomers often involves the formylation of the corresponding substituted phenols. The specific reaction conditions and starting materials determine the final product.



[Click to download full resolution via product page](#)

Caption: Synthetic routes to hydroxy methylbenzaldehyde isomers.

Experimental Protocol: Synthesis of 2-Hydroxy-4-methylbenzaldehyde[20]

A common method for the synthesis of **2-Hydroxy-4-methylbenzaldehyde** is the ortho-formylation of m-cresol.

Materials:

- m-Cresol
- Toluene
- Tin (IV) chloride (SnCl_4)
- Tri-n-butylamine
- Paraformaldehyde
- Hydrochloric acid (2N)

- Ether
- Brine
- Magnesium sulfate (MgSO_4)

Procedure:

- Dissolve m-cresol in toluene in a reaction vessel under a nitrogen atmosphere.
- Add tin (IV) chloride and tri-n-butylamine to the solution and stir at room temperature for 20 minutes.
- Add paraformaldehyde to the mixture.
- Heat the solution to 100°C for 8 hours.
- After cooling to room temperature, add the reaction mixture to water acidified to pH 2 with hydrochloric acid.
- Extract the aqueous layer with ether.
- Wash the combined organic extracts with brine, dry over magnesium sulfate, and evaporate the solvent to yield the product.

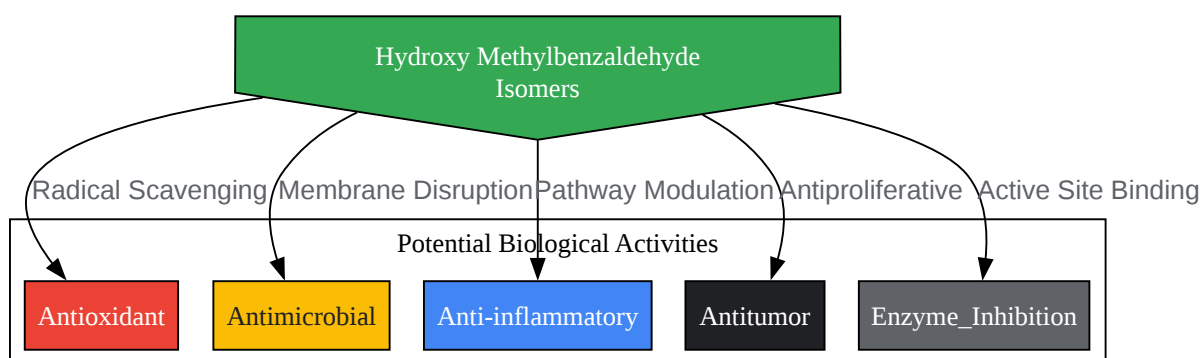
Biological Activities

Phenolic aldehydes are known for a range of biological activities, including antioxidant, antimicrobial, and anti-inflammatory properties.[17] The specific activities of these isomers can vary based on the positions of the functional groups, which influence their ability to donate a hydrogen atom (for antioxidant activity) or interact with biological macromolecules.

- **2-Hydroxy-4-methylbenzaldehyde:** This compound is a precursor for various organic compounds and has shown luminescence properties, suggesting potential applications in chemiluminescent labeling and detection.[2]
- **2-Hydroxy-3-methylbenzaldehyde:** It has been identified as a potential antitumor and antiproliferative agent.[3] It has also been shown to inhibit locomotor activity in rats, possibly

by affecting dopamine synthesis.[18]

- 2-Hydroxy-5-methylbenzaldehyde: This isomer is biologically active and has been shown to bind to human serum albumin.[4] It is also a component in the synthesis of compounds with antimicrobial and DNA cleavage activities.[19]
- 3-Hydroxy-4-methylbenzaldehyde: While specific biological activities are not extensively detailed in the search results, its structural similarity to other isomers suggests it may possess antioxidant and antimicrobial properties.
- 4-Hydroxy-3-methylbenzaldehyde: This isomer is used in the synthesis of coumarin derivatives that have been investigated for antimicrobial activity.[20]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. biosynth.com [biosynth.com]

- 3. 2-HYDROXY-3-METHYLBENZALDEHYDE | 824-42-0 [chemicalbook.com]
- 4. 2-Hydroxy-5-methylbenzaldehyde | 613-84-3 | FH05730 [biosynth.com]
- 5. rdchemicals.com [rdchemicals.com]
- 6. 3-HYDROXY-4-METHYL-BENZALDEHYDE CAS#: 57295-30-4 [m.chemicalbook.com]
- 7. 3-HYDROXY-4-METHYL-BENZALDEHYDE | 57295-30-4 [chemicalbook.com]
- 8. 4-hydroxy-3-methylbenzaldehyde [chembk.com]
- 9. 4-Hydroxy-3-methylbenzaldehyde | C₈H₈O₂ | CID 139901 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 2-hydroxy-3-methylbenzaldehyde [chembk.com]
- 11. chemsynthesis.com [chemsynthesis.com]
- 12. 3-Hydroxy-4-methylbenzaldehyde | C₈H₈O₂ | CID 585182 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Page loading... [wap.guidechem.com]
- 14. 2-Hydroxy-4-methylbenzaldehyde | C₈H₈O₂ | CID 61200 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. 4-hydroxy-3-methyl benzaldehyde, 15174-69-3 [thegoodscentcompany.com]
- 16. 2-HYDROXY-4-METHYLBENZALDEHYDE | 698-27-1 [chemicalbook.com]
- 17. benchchem.com [benchchem.com]
- 18. 2-Hydroxy-3-methylbenzaldehyde | 824-42-0 | FH04952 [biosynth.com]
- 19. dergipark.org.tr [dergipark.org.tr]
- 20. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [comparative study of 2-Hydroxy-4-methylbenzaldehyde and its isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293496#comparative-study-of-2-hydroxy-4-methylbenzaldehyde-and-its-isomers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com